

# Tantalum (V) Methoxide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Tantalum methoxide*

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This technical guide provides a detailed examination of the fundamental physicochemical properties of Tantalum (V) methoxide, a key organometallic compound with applications in materials science and catalysis. This document outlines its molecular formula, molecular weight, and a general experimental protocol for its synthesis.

## Core Physicochemical Data

Tantalum (V) methoxide, also known as tantalum pentamethoxide, is a white solid at room temperature.<sup>[1]</sup> It is a member of the metal alkoxide family and is noted for its reactivity, particularly with water.

Property	Value	Reference
Molecular Formula	Ta(OCH <sub>3</sub> ) <sub>5</sub> or C <sub>5</sub> H <sub>15</sub> O <sub>5</sub> Ta	[1][2][3][4][5]
Molecular Weight	336.12 g/mol	[1][2][5]
CAS Number	865-35-0	[1][2]
Appearance	White solid	[1]
Melting Point	50 °C	[1]
Boiling Point	189 °C	[1]
Solubility	Soluble in water	[1]

## Molecular Weight Calculation

The molecular weight of Tantalum (V) methoxide is derived from the sum of the atomic weights of its constituent elements. The standard atomic weights of Tantalum (Ta), Carbon (C), Hydrogen (H), and Oxygen (O) are utilized for this calculation.

- Tantalum (Ta): 180.94788 u[1]
- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[6]
- Oxygen (O): 15.999 u[2][7][8]

The molecular formula Ta(OCH<sub>3</sub>)<sub>5</sub> indicates:

- 1 Tantalum atom
- 5 Carbon atoms
- 15 Hydrogen atoms
- 5 Oxygen atoms

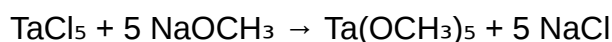
Therefore, the molecular weight is calculated as follows:

$$(1 \times 180.94788) + (5 \times 12.011) + (15 \times 1.008) + (5 \times 15.999) = 336.12 \text{ g/mol}$$

## Synthesis of Tantalum (V) Methoxide: An Experimental Protocol

A general method for the synthesis of tantalum (V) methoxide involves the reaction of tantalum (V) chloride with an alkali metal methoxide in an anhydrous solvent. This salt metathesis reaction is a common route for the preparation of metal alkoxides.

Reaction:



Materials:

- Tantalum (V) chloride ( $\text{TaCl}_5$ )
- Sodium methoxide ( $\text{NaOCH}_3$ )
- Anhydrous methanol ( $\text{CH}_3\text{OH}$ )
- Anhydrous diethyl ether or other suitable non-protic solvent
- Schlenk line apparatus
- Inert atmosphere (e.g., nitrogen or argon)

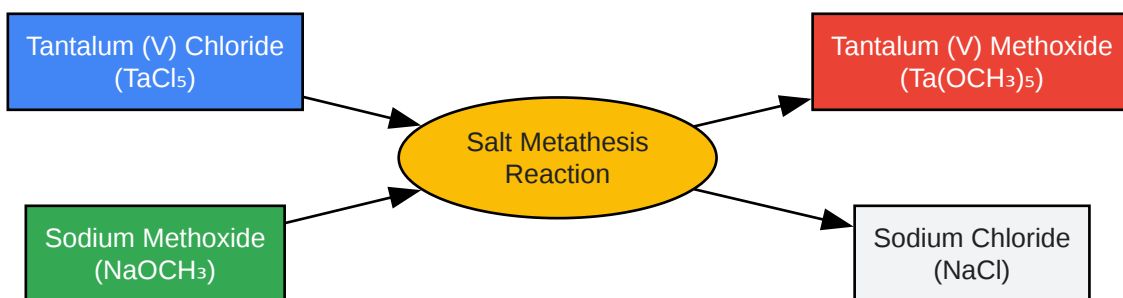
Procedure:

- All glassware should be thoroughly dried and assembled under an inert atmosphere using a Schlenk line to prevent moisture contamination.
- A stoichiometric amount of sodium methoxide is dissolved in anhydrous methanol.
- Tantalum (V) chloride is dissolved in anhydrous diethyl ether in a separate flask.
- The sodium methoxide solution is slowly added to the tantalum (V) chloride solution at a controlled temperature, typically  $0^\circ\text{C}$ , with constant stirring.

- The reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The precipitated sodium chloride is removed by filtration under an inert atmosphere.
- The solvent is removed from the filtrate under reduced pressure to yield crude tantalum (V) methoxide.
- The product can be further purified by sublimation or recrystallization from a suitable solvent.

## Logical Relationship Diagram

The following diagram illustrates the synthetic pathway for Tantalum (V) methoxide from Tantalum (V) chloride.



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Caption: Synthesis of Tantalum (V) Methoxide.

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